

2-Hydroxyethanesulfinic Acid: Technical Guide to Structure, Synthesis, and Redox Properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Hydroxyethanesulfinic acid

CAS No.: 60601-05-0

Cat. No.: B1213941

[Get Quote](#)

Executive Summary

2-Hydroxyethanesulfinic acid (CAS: 60601-05-0) is the sulfinic acid analog of isethionic acid and the hydroxy-analog of hypotaurine. Unlike its sulfonic acid counterpart, which is thermodynamically stable and ubiquitous in commercial surfactants, the sulfinic derivative is a transient, reactive intermediate. It plays a critical role in the mechanistic understanding of thiol oxidation and sulfur redox cycling.

This guide is designed for researchers requiring precise data on the handling, synthesis, and stabilization of this compound, particularly in the context of oxidative stress research and organosulfur synthesis.

Property	Data
IUPAC Name	2-Hydroxyethanesulfinic acid
Common Synonyms	Isethionesulfinic acid; 2-Hydroxyethylsulfinic acid
CAS Number (Acid)	60601-05-0
CAS Number (Na Salt)	43166-41-2
Molecular Formula	C ₂ H ₆ O ₃ S
Molecular Weight	110.13 g/mol
Predicted pKa	~2.1 (Acidic)
Stability	Low; prone to disproportionation

Chemical Architecture & Instability

Molecular Structure

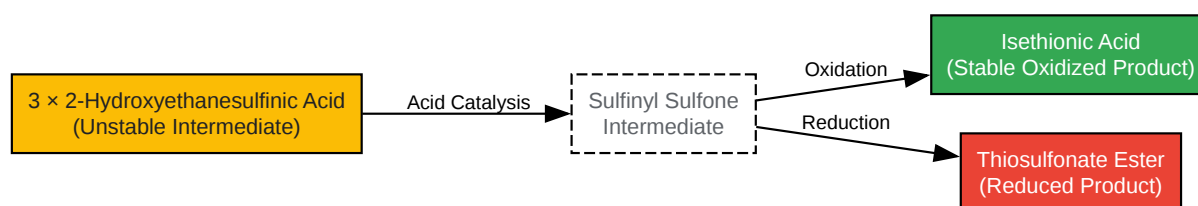
The compound consists of an ethylene backbone linking a primary hydroxyl group (-OH) and a sulfinic acid group (-SO₂H). The sulfur atom exists in a pyramidal geometry with a lone pair, rendering it chiral; however, rapid proton exchange between the oxygen atoms typically prevents the isolation of enantiomers in solution.

The Disproportionation Trap

A defining characteristic of **2-hydroxyethanesulfinic acid** is its inherent instability. Like most aliphatic sulfinic acids, it undergoes disproportionation (auto-oxidation/reduction) upon standing or heating, converting into the corresponding sulfonic acid (isethionic acid) and a thiosulfonate ester.

Mechanism of Decomposition:

This reaction is acid-catalyzed, meaning the free acid is significantly less stable than its sodium salt (Sodium 2-hydroxyethanesulfinate, CAS 43166-41-2). Consequently, isolation protocols almost exclusively target the salt form.



[Click to download full resolution via product page](#)

Figure 1: The disproportionation pathway of aliphatic sulfinic acids.

Synthesis & Isolation Protocols

Due to the instability of the free acid, in situ generation or isolation as the sodium salt is the standard operating procedure. The most reliable synthetic route involves the reduction of 2-hydroxyethanesulfonyl chloride.

Precursor Preparation: 2-Hydroxyethanesulfonyl Chloride

Note: This precursor is also unstable and should be used immediately.

- Starting Material: 2-Mercaptoethanol or Sodium Isethionate.
- Chlorination: Reaction with thionyl chloride () or phosphorus pentachloride () typically yields the chlorinated alkyl chain (2-chloroethanesulfonyl chloride) rather than the hydroxy derivative.
- Selective Route: To retain the hydroxyl group, careful chlorination of sodium 2-hydroxyethanesulfonate using in a controlled environment is required, though yield is often low due to hydroxyl reactivity.

Protocol: Reduction to Sodium 2-Hydroxyethanesulfinate

This protocol adapts the method for general alkanesulfinate synthesis, optimized for the hydroxy-ethyl derivative.

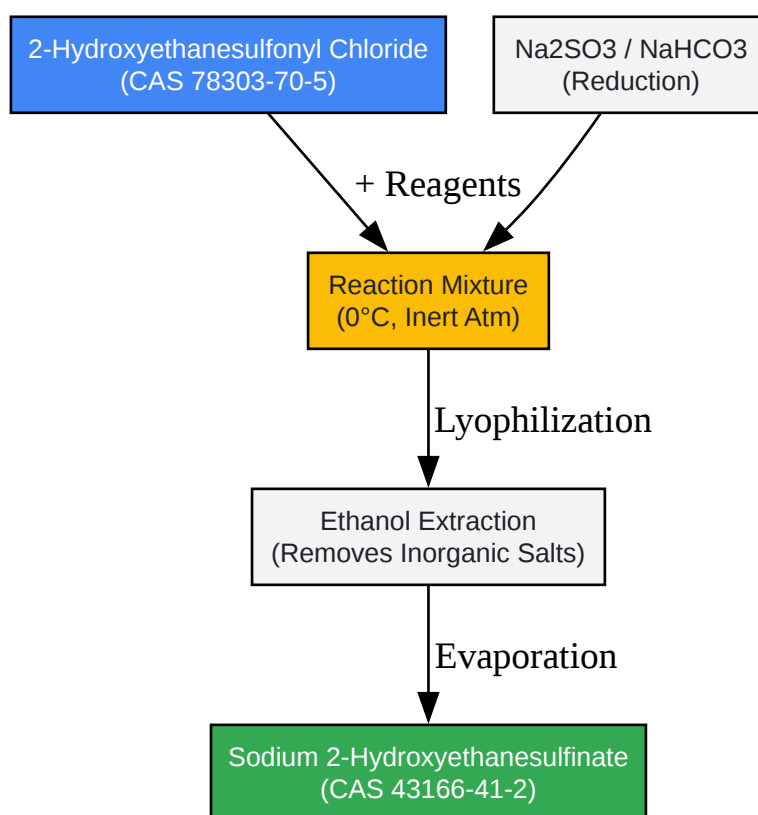
Reagents:

- 2-Hydroxyethanesulfonyl chloride (CAS 78303-70-5)[1][2][3]
- Sodium Sulfite (
)
- Sodium Bicarbonate (
)[4]
- Water (degassed)[5]

Step-by-Step Methodology:

- Preparation of Reducing Solution: Dissolve
(1.2 eq) and
(2.0 eq) in degassed water. Cool to 0°C under an inert atmosphere (
or
).
 - Why? Oxygen must be excluded to prevent re-oxidation to the sulfonate. Bicarbonate neutralizes the HCl generated, keeping the pH neutral/slightly basic to stabilize the sulfinate salt.
- Addition: Dropwise add 2-hydroxyethanesulfonyl chloride to the stirring sulfite solution. Maintain temperature < 5°C.
- Reaction: Stir for 2 hours at 0°C, then allow to warm to room temperature over 1 hour.
- Work-up:

- Lyophilize the aqueous solution to dryness.
- Extract the solid residue with anhydrous ethanol or methanol. Sodium 2-hydroxyethanesulfinate is soluble in alcohol, while inorganic salts (,) are largely insoluble.
- Isolation: Evaporate the alcoholic filtrate under reduced pressure to obtain the crude sodium salt as a white, hygroscopic solid.



[Click to download full resolution via product page](#)

Figure 2: Synthetic workflow for the isolation of Sodium 2-Hydroxyethanesulfinate.

Physicochemical Properties[1][7][8][9]

Property	Value/Description	Context
Physical State	White crystalline solid (Salt)	Free acid is an unstable oil/syrup.
Solubility	High in Water, Methanol	Hydrophilic due to -OH and -SO ₂ ⁻ groups.
Redox Potential	Reducing Agent	Capable of reducing peroxides; oxidized to sulfonate.
Nucleophilicity	Ambident Nucleophile	Sulfur (soft) vs. Oxygen (hard). Alkylation typically occurs at Sulfur (forming sulfones).
Hygroscopicity	Very High	Requires storage in desiccators; hydrolysis accelerates disproportionation.

Biological & Pharmacological Relevance[10][11]

The "Missing Link" in Thiol Oxidation

In biological systems, the oxidation of 2-mercaptoethanol (a common laboratory reagent and structural motif) proceeds through sequential oxidation states. **2-Hydroxyethanesulfinic acid** represents the sulfinic acid (-SO₂H) stage, intermediate between the sulfenic acid (-SOH) and the sulfonic acid (-SO₃H).

- Hypotaurine Analog: It acts as the hydroxy-isostere of hypotaurine (2-aminoethanesulfinic acid). While hypotaurine is a stable antioxidant actively transported in the brain, **2-hydroxyethanesulfinic acid** is less stable and likely functions as a transient reactive oxygen species (ROS) scavenger before degrading.

Pharmacological Utility

- Prodrug Design: Sulfinic acids can be used to mask sulfonic acid groups. The 2-hydroxyethyl moiety allows for further functionalization (e.g., esterification of the -OH group) to create lipophilic prodrugs that release the active sulfinate/sulfonate intracellularly.

- Cross-linking Agents: The sodium salt can react with activated double bonds (Michael addition) or alkyl halides to introduce the polar sulfone moiety into drug scaffolds.

Analytical Characterization

To verify the identity of **2-hydroxyethanesulfinic acid**, standard HPLC-UV methods are often insufficient due to weak chromophores.

- Derivatization (GC/MS):
 - Treat the salt with diazomethane or trimethylsilyldiazomethane.
 - Reaction:

(Methyl sulfone).
 - Note: Sulfinic acids react to form sulfones (S-alkylation) or sulfinic esters (O-alkylation). With diazomethane, S-methylation is dominant.
- Ion Chromatography (IC):
 - Column: Anion exchange (e.g., Dionex IonPac).
 - Eluent: KOH gradient.
 - Detection: Conductivity.
 - Differentiation: The sulfinate elutes earlier than the sulfonate (isethionate) due to lower charge density.

References

- King, J. F., & Hillhouse, J. H. (1981). Organic sulfur mechanisms.[1] 24. Preparation and reaction of 2-hydroxyethanesulfonyl chloride, the first hydroxyalkanesulfonyl chloride. Canadian Journal of Chemistry.
- Chew, L., Stidham, D. B., & Field, L. (1990).[6] Sulfinic Acids and Related Compounds.[2][5][7][8][6][9][10][11][12] 22. Derivatives of **2-Hydroxyethanesulfinic Acid**. Phosphorus, Sulfur,

and Silicon and the Related Elements.[6]

- PubChem. (n.d.).[9][10] Sodium 2-hydroxyethanesulfinate (Compound Summary).[1][2][3][4] National Center for Biotechnology Information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. lookchem.com [lookchem.com]
- 2. Sodium isethionate | CAS#:1562-00-1 | Chemsrce [chemsrc.com]
- 3. Cas 1562-00-1,Sodium isethionate | lookchem [lookchem.com]
- 4. CAS No.1562-00-1,Sodium isethionate Suppliers [lookchem.com]
- 5. Thieme E-Books & E-Journals [thieme-connect.de]
- 6. researchgate.net [researchgate.net]
- 7. Formation and reactions of sulfenic acid in human serum albumin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
- 9. Hydroxymethanesulfinic acid monosodium salt dihydrate | CH7NaO5S | CID 23677960 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. Sodium 2-hydroxyethyl sulfonate | C2H6NaO4S+ | CID 21217608 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. Sulfinate and sulfinic acid synthesis by sulfinylation or hydrolysis [organic-chemistry.org]
- To cite this document: BenchChem. [2-Hydroxyethanesulfinic Acid: Technical Guide to Structure, Synthesis, and Redox Properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1213941/docs#2-hydroxyethanesulfinic-acid-technical-guide-to-structure-synthesis-and-redox-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)